

Technical Guide: Safety, Handling, and Storage of (4-Aminophenyl)(phenyl)methanol

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Compound of Interest

Compound Name: (4-Aminophenyl)(phenyl)methanol

CAS No.: 25782-57-4

Cat. No.: B1267711

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CAS Number: 25782-57-4 Synonyms: 4-Aminobenzhydrol; 4-Amino-

-phenylbenzyl alcohol; (4-Aminophenyl)(phenyl)carbinol.[1] Version: 2.0 (Scientific Release)

Executive Summary

(4-Aminophenyl)(phenyl)methanol is a bifunctional aromatic intermediate containing a primary aniline amine and a secondary benzylic alcohol. It serves as a critical scaffold in the synthesis of antihistamines, dyes, and photo-responsive polymers.

Critical Handling Directive: The compound exhibits dual-instability modes:

- Oxidative Dehydrogenation: The benzylic alcohol moiety is prone to oxidation, converting the compound into 4-aminobenzophenone (CAS 1137-41-3).
- Photo-Oxidation: The aniline moiety is sensitive to light and atmospheric oxygen, leading to N-oxide formation and "browning" of the solid.

Immediate Action: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C immediately upon receipt.

Physicochemical Profile & Identity

Data aggregated from predicted models and structural analog analysis.

Property	Specification / Value	Technical Context
Molecular Formula		Bifunctional: Amine (Basic) + Alcohol (Neutral)
Molecular Weight	199.25 g/mol	
Appearance	Off-white to pale yellow powder	Darkens to brown/orange upon oxidation.
Melting Point	118–122°C (Predicted)	Sharp range indicates purity; broadening suggests ketone formation.
Solubility	DMSO, Methanol, Ethanol, Ethyl Acetate	Insoluble in water. Do not use aqueous buffers for stock solutions.
pKa (Amine)	~4.6 (Aniline-like)	Weak base; forms salts with strong mineral acids.
LogP	~2.1	Lipophilic; readily penetrates dermal barriers.

Hazard Identification & Toxicology (SAR Assessment)

Note: Specific toxicological data for CAS 25782-57-4 is limited. The following assessment utilizes Structure-Activity Relationship (SAR) logic based on the structural analogs 4-Aminobenzophenone and Aniline.

GHS Classification (Conservative Approach)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[2][3][4]
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[2][3][4]
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[2][3][4]
Germ Cell Mutagenicity	Suspected	H341: Suspected of causing genetic defects (Aniline derivative).

Mechanism of Toxicity

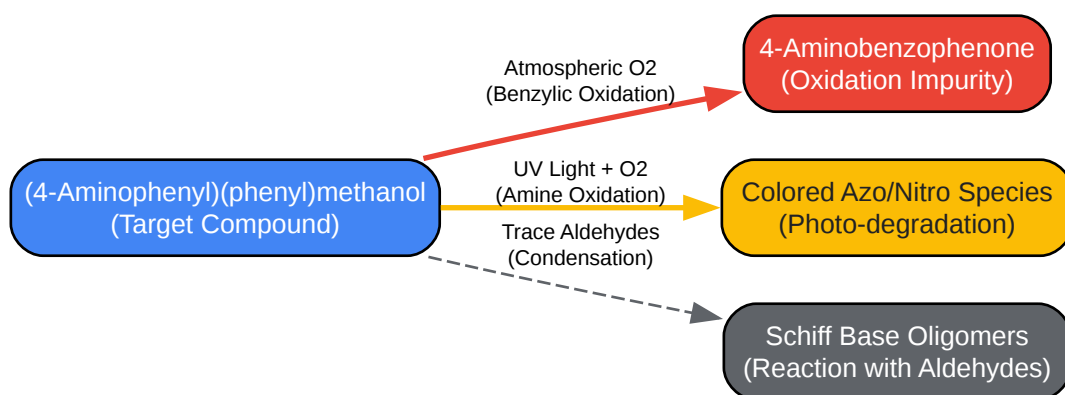
- **Methemoglobinemia Risk:** Like many aromatic amines, metabolic N-hydroxylation can lead to hemotoxic effects (cyanosis) upon significant exposure.
- **Genotoxicity:** The primary aromatic amine moiety raises concerns for potential DNA intercalation or adduct formation after metabolic activation.

Storage & Stability Protocol

To prevent the formation of the ketone impurity (4-aminobenzophenone), strict environmental exclusion is required.

Degradation Pathways

The following diagram illustrates the critical degradation pathways that storage protocols must prevent.



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Figure 1: Primary degradation pathways. Red arrows indicate critical oxidative risks requiring inert gas storage.

Storage Specifications

- Temperature: Refrigerate at 2°C to 8°C. (Freezing at -20°C is acceptable for long-term >6 months).
- Atmosphere: Argon or Nitrogen overlay is mandatory. The benzylic hydrogen is susceptible to abstraction by radical species in air.
- Container: Amber glass vials with Teflon-lined caps. Avoid plastics for long-term storage to prevent leaching or gas permeability.
- Desiccation: Store in a secondary container (desiccator) to prevent hydrolytic clumping, though hydrolysis is less of a risk than oxidation.

Handling & Experimental Workflow

Engineering Controls vs. PPE

- Primary Barrier: All weighing and dispensing must occur inside a Chemical Fume Hood.
- Glove Selection:
 - Recommended: Nitrile (Double gloving recommended, 0.11 mm minimum thickness).

- Avoid: Latex (Poor resistance to aromatic amines).
- Respiratory: If handling >10g or generating dust outside a hood, use a P3/N95 particulate respirator.

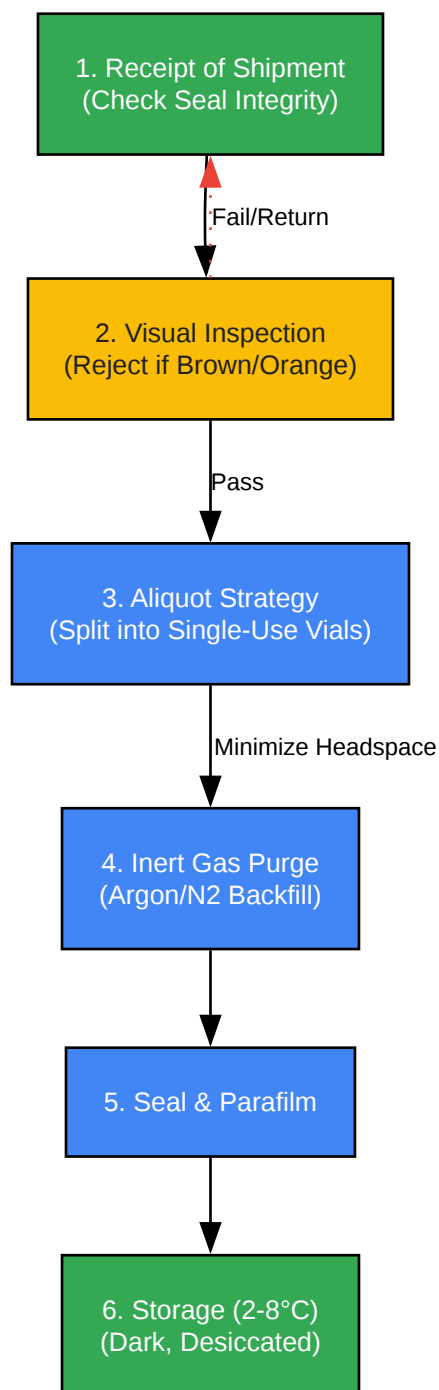
Solubilization Protocol

When preparing stock solutions for biological assays or synthesis:

- Solvent Choice: DMSO (Dimethyl sulfoxide) is the preferred solvent for stock solutions (up to 100 mM).
- Acidification: If aqueous solubility is required, the compound can be converted to its hydrochloride salt by adding 1.0 equivalent of HCl, significantly increasing water solubility.
- Stability in Solution:
 - DMSO Stock: Stable for ~1 month at -20°C.
 - Aqueous/Media: Unstable. Prepare fresh immediately before use. The amine can oxidize rapidly in pH > 7 buffers exposed to air.

"Receipt to Storage" Workflow

Follow this logic to ensure chain-of-custody and compound integrity.



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Figure 2: Standard Operating Procedure (SOP) for compound intake to minimize freeze-thaw cycles and oxidative exposure.

Emergency Response & Waste Disposal

Spill Cleanup (Solid)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don Nitrile gloves, lab coat, and safety goggles.
- Containment: Cover the spill with a damp paper towel (to prevent dust generation) or use an inert absorbent (Vermiculite).
- Solvent Wash: After solid removal, wipe the surface with Ethanol followed by soap and water. Do not use bleach immediately, as it may react vigorously with the amine.

First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes. Do not rub. The amine is a potential sensitizer.
- Skin Contact: Wash with soap and water.[3][4][5][6] Monitor for signs of cyanosis (blue lips/fingernails) which indicate absorption and methemoglobinemia.

Waste Disposal[6]

- Classification: Hazardous Chemical Waste (Toxic/Irritant).
- Stream: Segregate into "Solid Organic Waste" or "Non-Halogenated Solvent Waste" (if in solution).
- Prohibition: Never dispose of down the drain. The compound is toxic to aquatic life (Category 2/3 aquatic toxicity predicted for anilines).

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 242216: **(4-Aminophenyl)(phenyl)methanol**. PubChem.[7][8] [[Link](#)]
- European Chemicals Agency (ECHA).C&L Inventory: 4-Aminobenzophenone (Structural Analog Data). ECHA.[8] [[Link](#)]

- Occupational Safety and Health Administration (OSHA). Occupational Health Guideline for Aniline (Homolog Reference). CDC/NIOSH. [[Link](#)]

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